

# Methyl 2-(2-aminophenyl)acetate CAS number and properties

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## Compound of Interest

Compound Name: **Methyl 2-(2-aminophenyl)acetate**

Cat. No.: **B1310229**

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## An In-depth Technical Guide to **Methyl 2-(2-aminophenyl)acetate**

This guide provides a comprehensive overview of **Methyl 2-(2-aminophenyl)acetate**, a significant chemical intermediate in organic and medicinal chemistry. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

## Core Properties

**Methyl 2-(2-aminophenyl)acetate** is a versatile organic compound utilized in the synthesis of various complex molecules.<sup>[1]</sup> Its structure, featuring an aromatic amine and a methyl ester, makes it a valuable building block in the pharmaceutical industry.

## Physicochemical and Spectroscopic Data

The key properties of **Methyl 2-(2-aminophenyl)acetate** are summarized below.

Property	Value	Reference
CAS Number	35613-44-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	165.19 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Light yellow oil or Liquid/Solid	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	338.1 °C at 760 mmHg	<a href="#">[2]</a>
Density	1.21 g/cm <sup>3</sup>	<a href="#">[2]</a>
Storage Conditions	Inert atmosphere, store in freezer, under -20°C	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	methyl 2-(2-aminophenyl)acetate	<a href="#">[2]</a>
Synonyms	Methyl (2-Amino-Phenyl)-Acetate; Benzeneacetic Acid, 2-Amino-, Methyl Ester	<a href="#">[2]</a>
<sup>1</sup> H NMR (400MHz, DMSO-d6)	δ: 6.94 (m, 2H), 6.64 (d, 1H, J=8.0Hz), 6.51 (m, 1H), 4.88 (s, 2H), 3.59 (s, 3H), 3.52 (s, 2H)	<a href="#">[1]</a>
Mass Spec (ES)	m/z: 166 [M + H] <sup>+</sup>	<a href="#">[1]</a>

## Synthesis Protocol

**Methyl 2-(2-aminophenyl)acetate** is commonly synthesized via the reduction of its nitro precursor, methyl (2-nitrophenyl)acetate.

## Experimental Methodology: Catalytic Hydrogenation

This protocol details the synthesis of methyl (2-aminophenyl)acetate from methyl (2-nitrophenyl)acetate through catalytic hydrogenation.[\[1\]](#)[\[7\]](#)

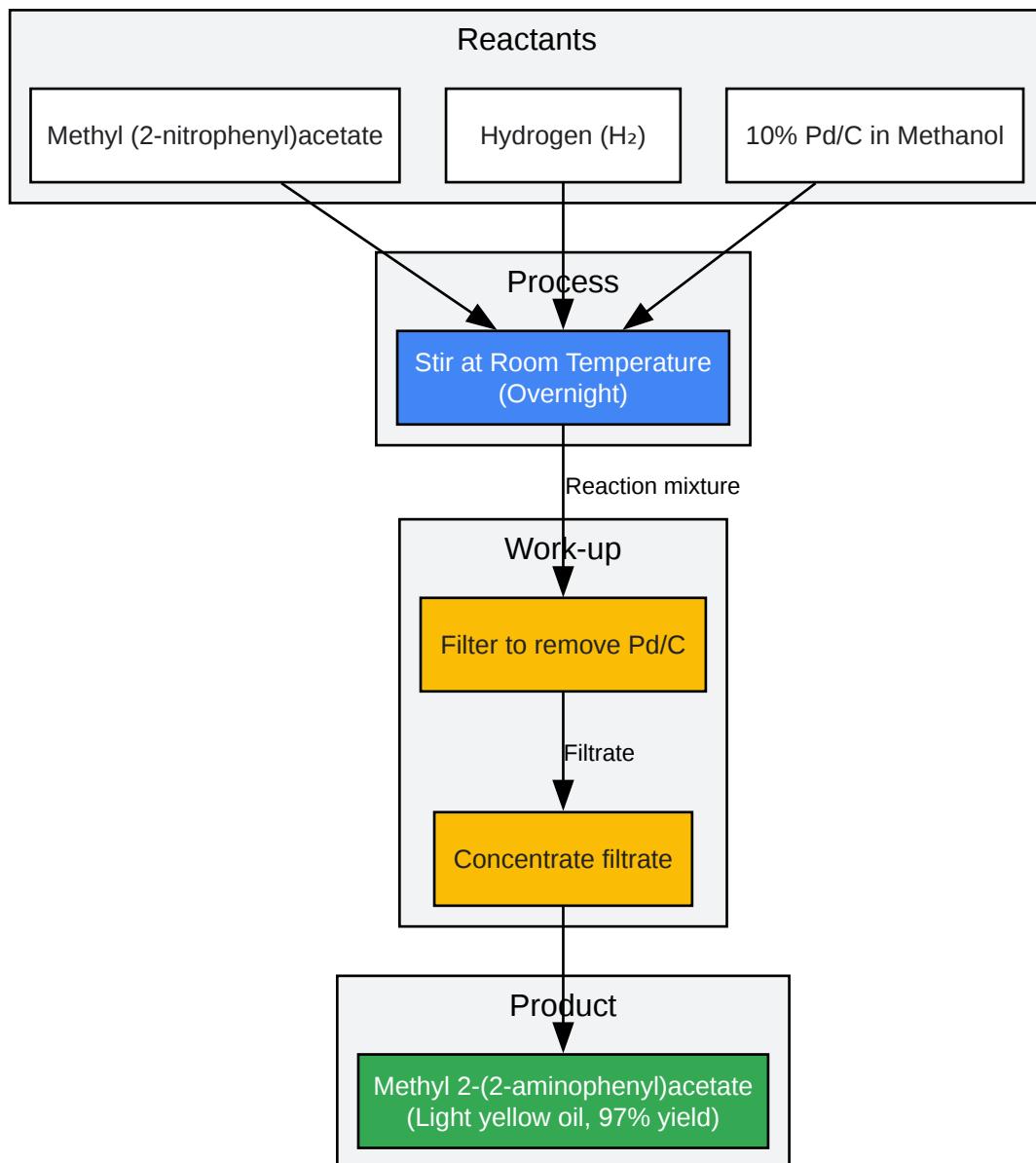
Materials:

- Methyl (2-nitrophenyl)acetate (1-2) (9.75 g, 50 mmol)
- 10% Palladium on activated carbon (Pd/C) catalyst (dry, 530 mg, 5 mmol)
- Methanol (100 mL)
- Hydrogen gas (H<sub>2</sub>)
- Filtration apparatus
- Rotary evaporator

**Procedure:**

- A mixture of methyl (2-nitrophenyl)acetate (9.75 g, 50 mmol) and 10% palladium on carbon catalyst (530 mg) is prepared in methanol (100 mL) in a suitable reaction vessel.[1]
- The vessel is subjected to a hydrogen atmosphere.[1]
- The reaction mixture is stirred at room temperature overnight.[1]
- Upon completion of the reaction (monitored by an appropriate method such as TLC), the mixture is filtered to remove the palladium-carbon catalyst.[1]
- The filtrate is concentrated under reduced pressure using a rotary evaporator to yield the product.[1]
- The final product is obtained as a light yellow oil (8.02 g, 97% yield).[1]

## Synthesis Workflow of Methyl 2-(2-aminophenyl)acetate

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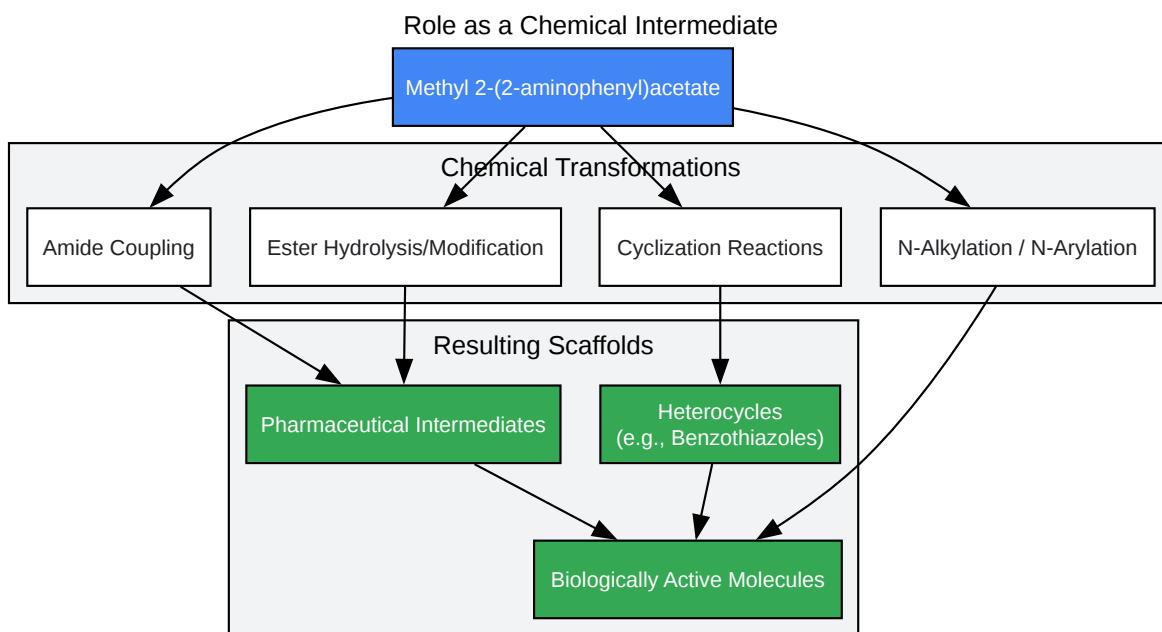
Caption: Synthesis workflow for **Methyl 2-(2-aminophenyl)acetate**.

## Applications and Biological Activity

**Methyl 2-(2-aminophenyl)acetate** serves as a key intermediate for synthesizing a range of organic molecules.<sup>[1]</sup> Its reported biological activities suggest potential applications in drug discovery.

## Role in Organic Synthesis

The presence of a primary amine and an ester group allows for various chemical transformations, making it a valuable precursor for heterocyclic compounds and other complex structures. It is widely used in the field of organic synthesis because the molecule contains an amino group, a carboxyl group, and an aromatic benzene ring.



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Caption: Role of **Methyl 2-(2-aminophenyl)acetate** as an intermediate.

## Biological Profile

Studies have indicated that **Methyl 2-(2-aminophenyl)acetate** possesses notable biological properties. It is described as a synthetic compound that can be activated by cyanide at nanomolar concentrations, acting as a potent cytotoxic agent.<sup>[3]</sup> This activity suggests potential antiviral and antitumor properties, highlighting its relevance in therapeutic research.<sup>[3]</sup> However, specific signaling pathways or detailed mechanisms of action are not extensively documented in the available literature.

## Safety and Handling

Appropriate safety precautions must be observed when handling **Methyl 2-(2-aminophenyl)acetate**.

Hazard Information	Details	Reference
GHS Pictogram	GHS07 (Exclamation Mark)	[2][4]
Signal Word	Warning	[2][4][5]
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2][4][5]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spay.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][4][5]

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